

Application Notes and Protocols for Ortho-fluoro 4-ANBP

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Compound of Interest

Compound Name: Ortho-fluoro 4-ANBP

Cat. No.: B2914974

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed procedures for the safe handling and storage of **Ortho-fluoro 4-ANBP** (N-(2-fluorophenyl)-1-(phenylmethyl)-4-piperidinamine), an analytical reference standard and intermediate in the synthesis of certain opioids.^{[1][2]} Adherence to these guidelines is crucial to ensure the integrity of the compound and the safety of laboratory personnel.

Chemical and Physical Properties

Ortho-fluoro 4-ANBP is a crystalline solid with the following properties:

Property	Value	Reference
CAS Number	416876-71-6	[1]
Molecular Formula	C ₁₈ H ₂₁ FN ₂	[1]
Formula Weight	284.4 g/mol	[1]
Purity	≥98%	[1]
Formulation	A crystalline solid	[1]
Solubility	DMF: 25 mg/ml; DMSO: 50 mg/ml; Ethanol: 100 mg/ml; Ethanol:PBS (pH 7.2) (1:3): 0.25 mg/ml	[1]

Storage Procedures

Proper storage is essential to maintain the stability and integrity of **Ortho-fluoro 4-ANBP**.

- **Storage Temperature:** The recommended storage temperature is -20°C.[3][4]
- **Stability:** When stored at the recommended temperature, the compound is stable for at least 5 years.[1][3][5]
- **Storage Container:** Store in the original, tightly sealed container to prevent contamination and degradation.
- **Storage Location:** Keep in a designated, controlled-access cold storage unit (e.g., a laboratory-grade freezer).

Handling Protocols

Due to its classification as an analytical reference standard and its structural similarity to opioids, **Ortho-fluoro 4-ANBP** should be handled with care in a controlled laboratory environment.[1]

3.1. Personal Protective Equipment (PPE)

All personnel handling **Ortho-fluoro 4-ANBP** must wear the following PPE:

- Gloves: Chemical-resistant gloves (e.g., nitrile) are mandatory.
- Eye Protection: Safety glasses or goggles to protect from accidental splashes.
- Lab Coat: A standard laboratory coat to protect clothing and skin.

3.2. Engineering Controls

- Ventilation: Handle the compound in a well-ventilated area. For procedures that may generate dust or aerosols, a chemical fume hood is recommended.

3.3. Handling Procedure

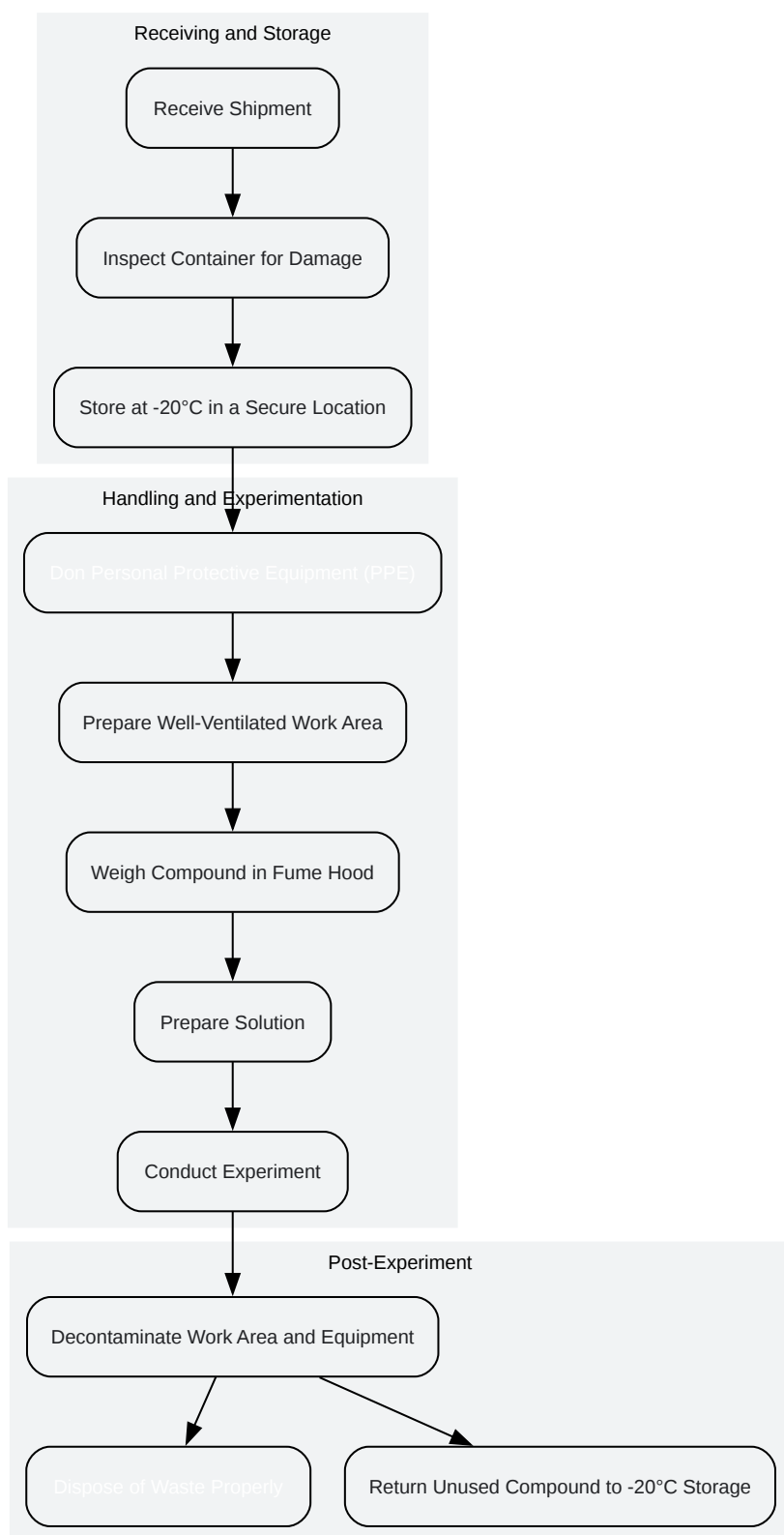
- Preparation: Before handling, ensure all necessary PPE is donned and the work area is clean and uncluttered.
- Weighing: If weighing the solid form, perform this task in a chemical fume hood or a balance enclosure to minimize inhalation risk.
- Solution Preparation: When preparing solutions, add the solvent to the solid slowly to avoid splashing. Use appropriate volumetric glassware for accurate measurements. The compound is soluble in DMF, DMSO, and ethanol.^[1]
- Spill Management: In case of a spill, isolate the area. For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal. For larger spills, follow institutional emergency procedures.
- Decontamination: Clean the work area and any contaminated equipment with an appropriate solvent (e.g., ethanol) followed by soap and water.

3.4. Disposal

Dispose of waste material in accordance with local, state, and federal regulations for chemical waste. Do not dispose of down the drain.

Experimental Workflow: Safe Handling and Storage

The following diagram illustrates the key steps for the safe handling and storage of **Ortho-fluoro 4-ANBP**.



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